

Application Notes and Protocols: Assessing VEGF Expression Following Iox2 Sodium Stimulation

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Compound of Interest

Compound Name: *Iox2 sodium*

Cat. No.: *B15576147*

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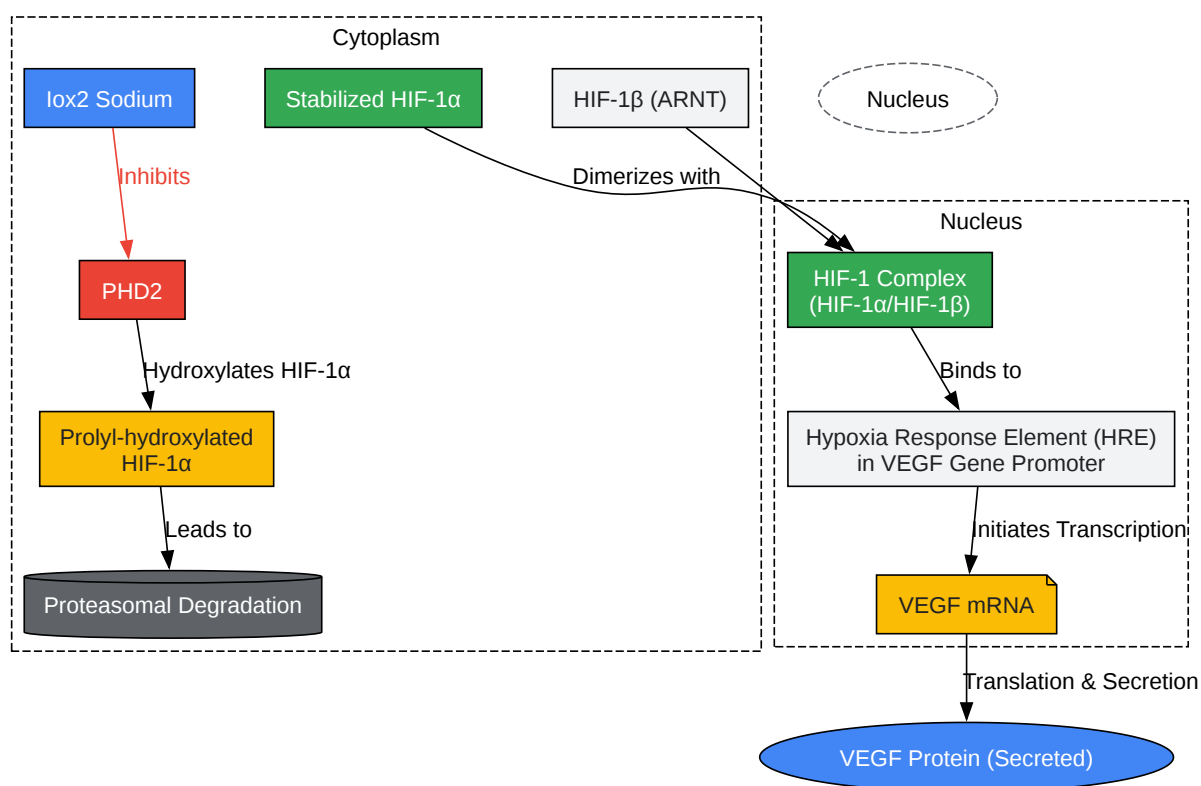
Introduction

Vascular Endothelial Growth Factor (VEGF) is a pivotal regulator of angiogenesis, the formation of new blood vessels from pre-existing ones.^[1] Its expression is tightly controlled and an upregulation is associated with various physiological and pathological processes, including tumor growth and metastasis.^[2] The Hypoxia-Inducible Factor 1- α (HIF-1 α) is a key transcription factor that, under hypoxic conditions, activates the transcription of genes involved in the adaptive response to low oxygen, including VEGF.^{[3][4]}

Iox2 sodium is a potent and selective inhibitor of the prolyl hydroxylase domain-containing protein 2 (PHD2).^{[5][6]} Under normal oxygen levels, PHD enzymes hydroxylate HIF-1 α , targeting it for proteasomal degradation.^[5] By inhibiting PHD2, Iox2 prevents this degradation, leading to the stabilization and accumulation of HIF-1 α , which then translocates to the nucleus, dimerizes with HIF-1 β , and initiates the transcription of target genes like VEGF.^{[3][5]} This application note provides detailed protocols for assessing the induction of VEGF expression in response to **Iox2 sodium** stimulation in a research setting.

lox2 Signaling Pathway Leading to VEGF Expression

The following diagram illustrates the signaling cascade initiated by lox2, culminating in the expression of VEGF.

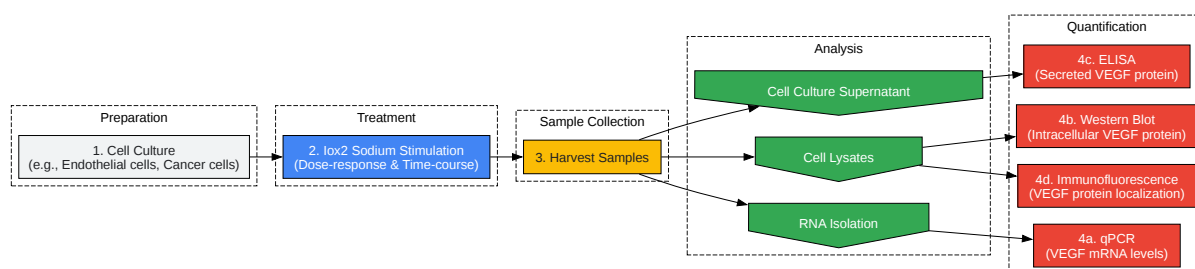


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Caption: Iox2 inhibits PHD2, leading to HIF-1 α stabilization and subsequent VEGF gene transcription.

Experimental Workflow for Assessing VEGF Expression

A systematic approach is crucial for accurately quantifying the effects of Iox2 stimulation on VEGF expression. The following diagram outlines the general experimental workflow.



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